

Limited Peer-Reviewed Validation Studies on the Bioactivity of 2-Methyleicosane

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Compound of Interest

Compound Name: 2-Methyleicosane

Cat. No.: B074224

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Comprehensive peer-reviewed studies detailing the specific bioactivity of **2-Methyleicosane** are scarce in publicly available scientific literature. The compound has been identified as a component of volatile oils from certain plants that exhibit antimicrobial properties and is also recognized as a semiochemical in insects. However, dedicated studies to validate its specific biological effects, signaling pathways, and comparative performance against other compounds are largely unavailable. This guide summarizes the existing, albeit limited, information.

Antimicrobial Activity of Plant Volatiles Containing 2-Methyleicosane

2-Methyleicosane has been identified as one of the volatile compounds in the flowering aerial parts of *Carthamus lanatus* (L.). A study investigating the antimicrobial properties of the volatile oil from this plant reported moderate to good activity against certain bacteria and fungi.

Table 1: Antimicrobial Activity of Volatiles from *Carthamus lanatus* L.

Test Organism	Activity of Volatiles	Reference Standard
Bacillus subtilis	Moderate Activity	Gentamycin
Methicillin-resistant Staphylococcus aureus (MRSA)	No Activity	Gentamycin
Escherichia coli	No Activity	Gentamycin
Klebsiella pneumoniae	No Activity	Gentamycin
Candida albicans	Good Activity	Ketoconazole
Aspergillus flavus	Good Activity	Ketoconazole

Note: The table summarizes the activity of the entire volatile oil extract and not of **2-Methyleicosane** in isolation. The specific contribution of **2-Methyleicosane** to the observed activity has not been determined.

Experimental Protocols

Antimicrobial Screening of Plant Volatiles

The antimicrobial activity of the volatile oils from *Carthamus lanatus* was evaluated using the agar diffusion method[1].

- Preparation of Inoculum: A 24-hour broth culture of each test organism was prepared.
- Agar Plate Preparation: One ml of the microbial culture was inoculated into 100 ml of sterile molten nutrient agar at 45 °C. The inoculated medium was then poured into sterile Petri dishes.
- Application of Test Substance: Wells of 6 mm diameter were made in the agar. 100 µL of the volatile oil and standard antimicrobial agents (Gentamycin and Ketoconazole at 20mg/ml in DMSO) were added to the wells.
- Incubation: The plates were incubated at 37 °C for 24 hours.

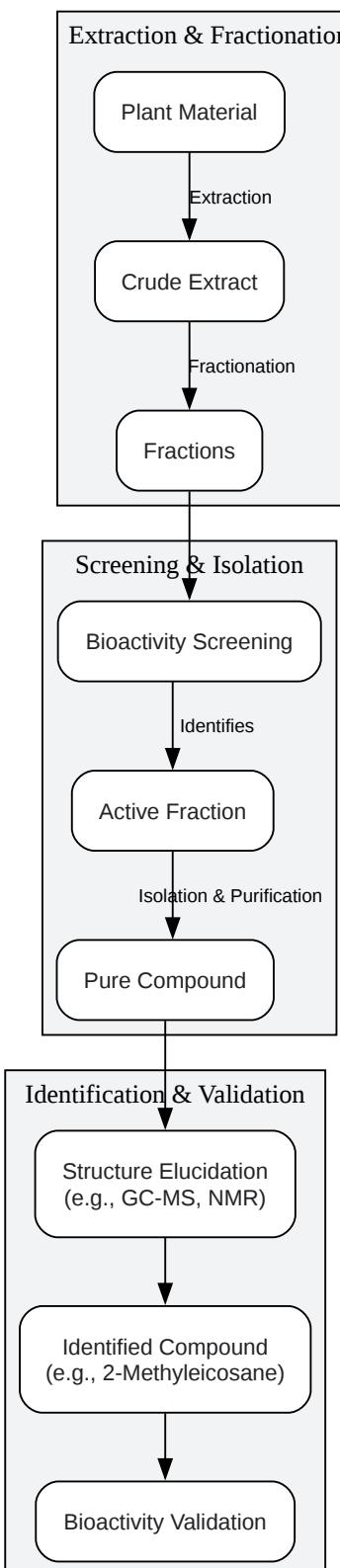
- Evaluation of Activity: The antimicrobial activity was determined by measuring the zone of inhibition around the wells.

Role as a Semiochemical

Scientific literature suggests that **2-Methyleicosane** may function as a semiochemical, which is a chemical substance that carries a message for an organism, influencing its behavior[2][3]. These are often used in insect communication, for example, as pheromones to attract mates or signal danger[3][4]. However, specific studies detailing the precise role and efficacy of **2-Methyleicosane** in particular insect species were not identified in the current search.

General Workflow for Bioactive Compound Identification

The identification of **2-Methyleicosane** within a plant extract with bioactivity is an outcome of a general scientific workflow to discover and characterize natural products.

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A general workflow for the identification of bioactive compounds from natural sources.

Conclusion

The available peer-reviewed literature does not provide sufficient data to construct a detailed comparison guide on the bioactivity of **2-Methyleicosane**. While it has been identified in plant extracts with antimicrobial properties, its specific contribution to this activity is unknown. Further research is required to isolate **2-Methyleicosane** and perform dedicated in vitro and in vivo studies to validate its biological activities, understand its mechanisms of action, and compare its efficacy against other compounds. Without such studies, any claims about its specific bioactivity remain unsubstantiated.

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